

Application Notes: Hantzsch Thiazole Synthesis of 2-Amino-4,5-diphenylthiazole

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Compound of Interest

Compound Name: 2-Amino-4,5-diphenylthiazole

Cat. No.: B183397

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Introduction

The Hantzsch thiazole synthesis, first described by Arthur Hantzsch in 1887, is a classic and versatile method for the preparation of thiazole derivatives.[1] The reaction typically involves the condensation of an α -haloketone with a thioamide. This synthetic route is renowned for its simplicity, high yields, and the stability of the resulting thiazole products.[2] Thiazole moieties are significant structural motifs found in a wide array of pharmaceuticals and biologically active compounds, exhibiting properties such as antibacterial, antifungal, anti-inflammatory, and anticancer activities.[3][4][5]

This application note details the synthesis of a specific derivative, **2-Amino-4,5-diphenylthiazole**, a compound with potential applications in medicinal chemistry and materials science. The protocol utilizes 2-chloro-1,2-diphenylethanone (α -chlorodeoxybenzoin) as the α -haloketone and thiourea as the thioamide component. The resulting trisubstituted aminothiazole serves as a valuable building block for the development of novel therapeutic agents and functional materials.[4]

Quantitative Data Summary

The following table summarizes key quantitative data for the synthesis of **2-Amino-4,5-diphenylthiazole**. The primary reactants are 2-chloro-1,2-diphenylethanone and thiourea.

Parameter	Value	Reference
Starting Material 1	2-chloro-1,2-diphenylethanone	[4]
Molar Mass	230.69 g/mol	N/A
Starting Material 2	Thiourea	[4]
Molar Mass	76.12 g/mol	N/A
Product	2-Amino-4,5-diphenylthiazole	[4]
Molecular Formula	C ₁₅ H ₁₂ N ₂ S	N/A
Molar Mass	252.34 g/mol	N/A
Reaction Yield	63–68%	[4]
Melting Point	123.6–125.5 °C (for a derivative)	[4]
Appearance	Solid	[4]

Experimental Protocol

This protocol outlines the synthesis of **2-Amino-4,5-diphenylthiazole** via the Hantzsch thiazole synthesis.[4]

Materials:

- 2-chloro-1,2-diphenylethanone (49.48 mmol)
- Thiourea (54.43 mmol)
- 95% Ethanol (100 mL)
- 10% Sodium Hydroxide (NaOH) solution
- Ice water
- 250 mL round-bottom flask

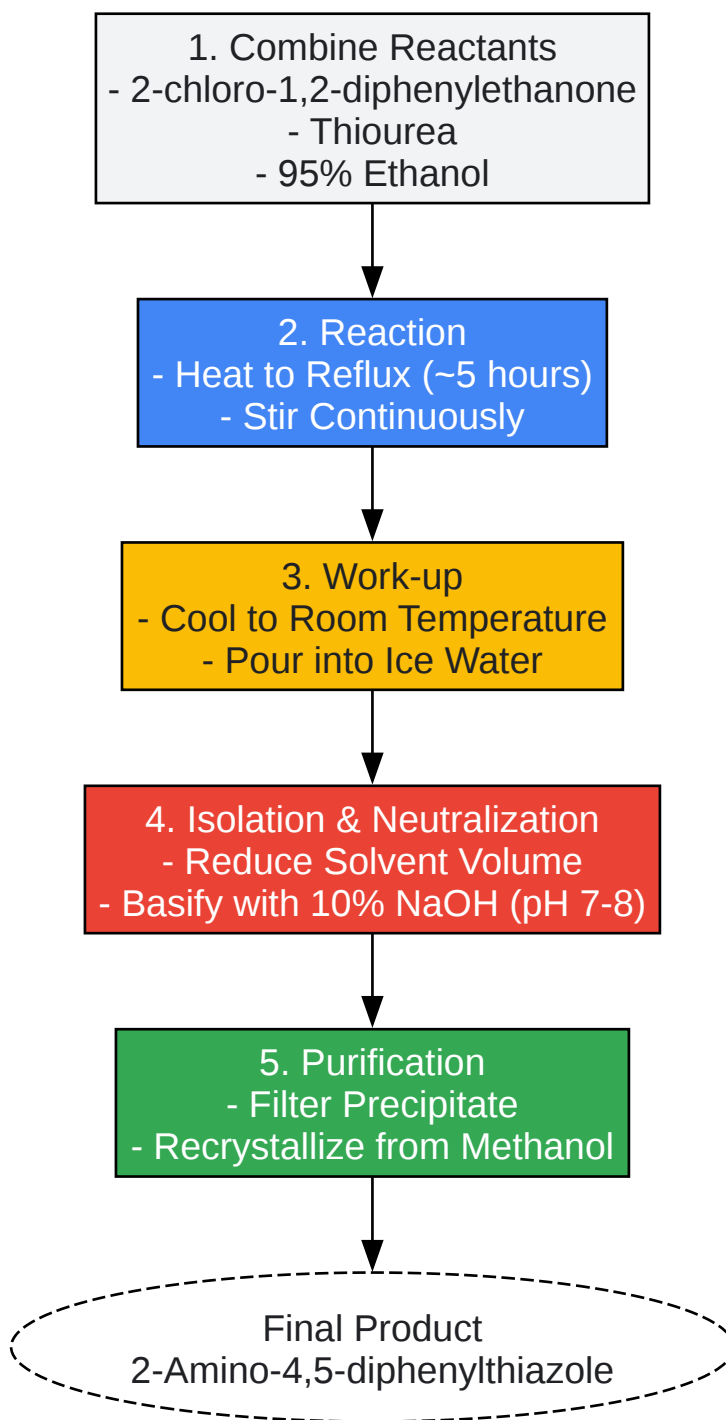
- Reflux condenser
- Heating mantle
- Magnetic stirrer and stir bar
- Filtration apparatus (e.g., Buchner funnel)
- Beakers

Procedure:

- **Reaction Setup:** In a 250 mL round-bottom flask, combine 2-chloro-1,2-diphenylethanone (11.4 g, 49.48 mmol) and thiourea (4.1 g, 54.43 mmol).
- **Solvent Addition:** Add 100 mL of 95% ethanol to the flask.
- **Reflux:** Place a magnetic stir bar in the flask, attach a reflux condenser, and heat the mixture to reflux using a heating mantle. Maintain a gentle reflux with continuous stirring for approximately five hours.
- **Reaction Monitoring:** The progress of the reaction can be monitored using Thin Layer Chromatography (TLC).
- **Work-up:** Once the reaction is complete, allow the mixture to cool to room temperature. Pour the reaction mixture into a beaker containing ice water to precipitate the product.
- **Isolation:** Remove the bulk of the ethanol under reduced pressure. Basify the remaining aqueous mixture to a pH of 7-8 using a 10% NaOH solution, which will cause a significant amount of solid to precipitate.
- **Purification:** Collect the precipitated solid by vacuum filtration. Wash the solid with cold water, and then recrystallize the crude product from methanol to obtain the purified **2-Amino-4,5-diphenylthiazole**.
- **Drying:** Dry the final product thoroughly before characterization.

Visualizations

Reaction Workflow Diagram

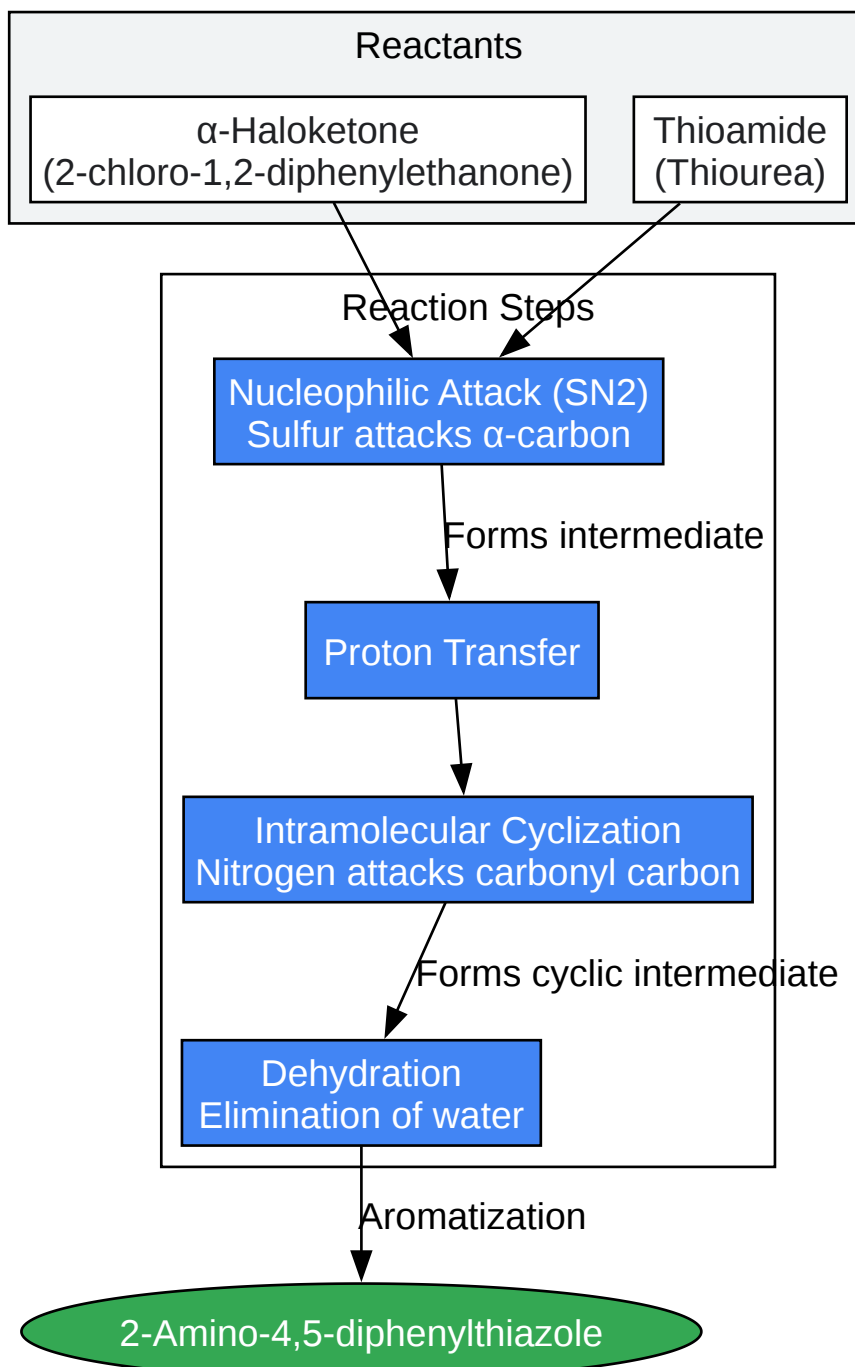


Workflow for Hantzsch Synthesis of 2-Amino-4,5-diphenylthiazole

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Caption: A flowchart illustrating the key steps in the synthesis of **2-Amino-4,5-diphenylthiazole**.

Reaction Mechanism Diagram



Mechanism of Hantzsch Thiazole Synthesis

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Caption: A simplified diagram of the Hantzsch thiazole synthesis reaction mechanism.

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